

Technical Assessment: Carcinogenicity Classification of Nitrosoindoline Derivatives

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Compound of Interest

Compound Name: 5-Methyl-1-nitrosoindoline

Cat. No.: B8315291

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Executive Summary

N-Nitrosoindoline (1-nitroso-2,3-dihydroindole) represents a distinct subclass of N-nitrosamines where the nitrogen atom is embedded within a bicyclic system fusing a pyrrolidine ring to a benzene ring. Unlike dialkyl nitrosamines (e.g., NDMA) which are potent Category 1 or 2 carcinogens, N-nitrosoindoline derivatives often exhibit reduced carcinogenic potency due to structural constraints on metabolic activation.

Current Regulatory Consensus:

- CPCA Classification: Most simple nitrosoindolines (e.g., 1-nitrosoindoline) fall into Category 4, corresponding to an Acceptable Intake (AI) of 1500 ng/day.
- Mechanism: The metabolic activation via

-hydroxylation is sterically and electronically disfavored at the bridgehead carbon, significantly reducing the formation of DNA-reactive diazonium ions compared to flexible dialkyl nitrosamines.

- **Critical Distinction:** Researchers must distinguish between nitrosoindoline (saturated C2-C3 bond, Cohort of Concern) and nitrosoindole (aromatic, generally excluded from the Cohort of Concern).

Chemical & Toxicological Profile

Structural Analysis

The core structure of 1-nitrosoindoline consists of a secondary amine (indoline) nitrosated at the N1 position.

- **-Carbon 1 (C2):** A methylene group () with two available hydrogen atoms. This site is theoretically accessible for enzymatic hydroxylation.
- **-Carbon 2 (C7a):** A bridgehead carbon shared with the fused benzene ring. This carbon lacks available hydrogens for standard -hydroxylation and is part of a rigid aromatic system.

Mechanism of Action (Metabolic Activation)

The carcinogenic potential of nitrosamines is driven by CYP450-mediated

-hydroxylation, leading to unstable

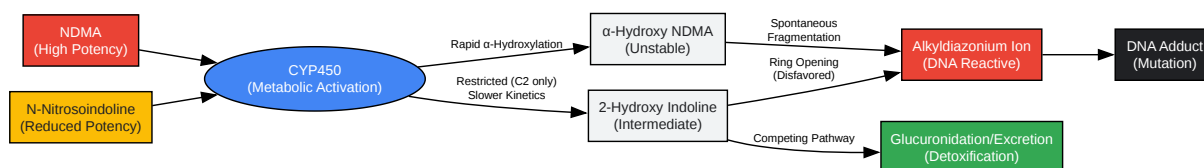
-hydroxy nitrosamines that spontaneously decompose into alkylating diazonium ions.

For N-nitrosoindoline, this pathway is impeded:

- **Bridgehead Blockade:** Hydroxylation at C7a is chemically precluded because it would disrupt the aromaticity of the benzene ring and lacks the necessary abstractable proton.
- **Unilateral Activation:** Activation is restricted to the C2 position. While possible, the resulting intermediate requires ring opening that is less energetically favorable than the fragmentation of small linear nitrosamines like NDMA.

Visualization: Metabolic Activation Pathway

The following diagram illustrates the divergent pathways between potent dialkyl nitrosamines and the restricted pathway of nitrosoindoline.



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Caption: Comparative metabolic activation showing the restricted pathway for N-nitrosoindoline (Category 4) versus the rapid activation of NDMA (Category 1).

Regulatory Classification (CPCA)[1]

The FDA and EMA now utilize the Carcinogenic Potency Categorization Approach (CPCA) to assign Acceptable Intake (AI) limits when compound-specific carcinogenicity data is absent.

CPCA Scoring for 1-Nitrosoindoline

To determine the limit, we apply the CPCA scoring system (based on structure-activity relationships):

Feature	Description	CPCA Score Contribution
-Hydrogens (Count)	C2 has 2 H; C7a has 0 H. (Score based on lowest H count side)	+1 (Score for 2 H is moderate, but 0 H side dominates deactivation logic)
Structural Features	Nitrogen in a 5-membered ring (pyrrolidine-like).	+2 (Five-membered rings are less potent than 6-membered)
Electronic/Steric	Fused aromatic ring (Indoline core).	+2 (Deactivating feature: Bridgehead constraint)
Total Potency Score	Sum of features	Score 4
Assigned Category	Category 4	1500 ng/day

Note: The presence of the fused benzene ring and the lack of

-hydrogens on the bridgehead carbon are the primary drivers for the Category 4 assignment.

Comparison Table: Indole vs. Indoline

It is vital to distinguish between the oxidized and reduced forms.

Compound	Structure	Cohort of Concern?	Regulatory Status
N-Nitrosoindoline	Saturated C2-C3	Yes	Category 4 (1500 ng/day).[1] Potential mutagen.[2][3][4][5][6][7]
N-Nitrosoindole	Aromatic C2=C3	No (Generally)	Excluded.[6] N-N bond is part of aromatic system; unlikely to form diazonium ions. Treated as standard impurity (ICH Q3A/B).

Risk Assessment & Testing Protocols

If a nitrosoindoline derivative is identified in your drug substance or product, follow this workflow to validate the risk.

In Silico & Read-Across

Before testing, confirm the CPCA categorization.

- Calculate Potency Score: Use the FDA/EMA CPCA flowchart. Ensure you account for any substituents on the benzene ring (electron-withdrawing groups may further lower potency).
- Surrogate Check: Search the Carcinogenic Potency Database (CPDB). While N-nitrosoindoline data is sparse, read-across to cyclic nitrosamines with alpha-substitutions supports the lower potency classification.

Analytical Method (LC-MS/MS)

Quantification of N-nitrosoindoline requires high sensitivity due to the nanogram-level limits.

Recommended Protocol:

- Technique: UHPLC-MS/MS (Triple Quadrupole).
- Ionization: APCI (Atmospheric Pressure Chemical Ionization) is often superior to ESI for nitrosamines due to their low basicity.
- Transition Monitoring: MRM (Multiple Reaction Monitoring).
 - Precursor: $[M+H]^+$ (approx. m/z 149 for parent).
 - Product Ions: Loss of NO radical (M-30) is a common transition.
- Sample Prep: Liquid-Liquid Extraction (LLE) with dichloromethane or Solid Phase Extraction (SPE) to remove matrix interference.

Confirmatory Testing: The Enhanced Ames Test

If the CPCA limit of 1500 ng/day is exceeded, or if you seek to de-risk a Category 2 prediction for a derivative, you must perform an Enhanced Ames Test. Standard Ames tests often yield false negatives for nitrosamines.

Enhanced Protocol Requirements:

- Strains: *S. typhimurium* TA1535 and *E. coli* WP2 uvrA (pKM101).^[5] These are most sensitive to nitrosamine mutagenesis.^[5]
- Metabolic Activation: Use Hamster Liver S9 (30% concentration) rather than Rat S9. Hamster CYP2E1 is more efficient at activating nitrosamines.
- Pre-incubation: Use the pre-incubation method (not plate incorporation) for 20-30 minutes to allow metabolic activation to occur before plating.

Risk Assessment Workflow Diagram



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Caption: Decision tree for classifying and controlling nitrosoindoline impurities under ICH M7 and FDA guidance.

References

- U.S. Food and Drug Administration (FDA). (2023).[\[2\]\[6\]\[8\]\[9\]](#) Recommended Acceptable Intake Limits for Nitrosamine Drug Substance-Related Impurities (NDSRIs). [\[Link\]\[2\]\[6\]\[8\]\[9\]\[10\]\[11\]](#)
- European Medicines Agency (EMA). (2023).[\[2\]](#) Nitrosamines EMEA-H-A5(3)-1490 - Questions and answers for marketing authorisation holders. [\[Link\]](#)
- International Council for Harmonisation (ICH). (2017). Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk M7(R1). [\[Link\]](#)
- Ponting, D. J., et al. (2022). "What Makes a Potent Nitrosamine? Statistical Validation of Expert-Derived Structure–Activity Relationships." Chemical Research in Toxicology. (Provides the basis for the CPCA scoring logic). [\[Link\]](#)
- Lhasa Limited. (2023). Carcinogenic Potency Database (CPDB) & Lhasa Carcinogenicity Database. (Source for surrogate data). [\[Link\]](#)

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Sources

- 1. [EMA Q&A Rev. 16 EMA/409815/2020 - MAJOR UPDATE - Page 5 - Guidance, Documents, Resources - Nitrosamines Exchange \[nitrosamines.usp.org\]](#)
- 2. [Re-Evaluating Acceptable Intake: A Comparative Study of N-Nitrosomorpholine and N-Nitroso Reboxetine Potency - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)

- [4. researchgate.net \[researchgate.net\]](#)
- [5. Ames test study designs for nitrosamine mutagenicity testing: qualitative and quantitative analysis of key assay parameters - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. fda.gov \[fda.gov\]](#)
- [7. Developing Structure-Activity Relationships for N-Nitrosamine Activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. FDA Releases Final Guidance on Recommended Acceptable Intake Limits for Nitrosamines | Covington & Burling LLP \[cov.com\]](#)
- [9. FDA Releases New Acceptable Intake Levels for Nitrosamine Drug Substance-Related Impurities | Exponent \[exponent.com\]](#)
- [10. ijppr.humanjournals.com \[ijppr.humanjournals.com\]](#)
- [11. fda.gov \[fda.gov\]](#)
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